

In-Depth Technical Guide: Molecular Weight of 1,1,4-Trimethylcyclohexane

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Compound of Interest

Compound Name: 1,1,4-Trimethylcyclohexane

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This technical guide provides a comprehensive overview of the molecular weight of **1,1,4-Trimethylcyclohexane**, including its fundamental properties, experimental determination, and related data.

Core Properties of 1,1,4-Trimethylcyclohexane

1,1,4-Trimethylcyclohexane is a saturated cyclic hydrocarbon. Its molecular formula is C_9H_{18} . [1][2] The arrangement of its atoms—a cyclohexane ring with two methyl groups on the first carbon and one on the fourth—is crucial to its chemical and physical properties.

Quantitative Data Summary

The following table summarizes the key quantitative data for **1,1,4-Trimethylcyclohexane**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₈	[1][2][3]
Molecular Weight	126.2392 g/mol	[1][2]
Monoisotopic Mass	126.140850574 Da	
CAS Number	7094-27-1	[1][2][3]
Density	0.78 g/cm ³	[4]
Boiling Point	135 °C (408.15 K)	[4]
Refractive Index	1.4240 to 1.4280	

Determination of Molecular Weight: Experimental Protocol

The molecular weight of volatile compounds like **1,1,4-Trimethylcyclohexane** is most accurately determined using Gas Chromatography-Mass Spectrometry (GC-MS). This technique separates the compound from a mixture and then determines its mass-to-charge ratio, effectively revealing its molecular weight.

Protocol: Molecular Weight Determination by GC-MS

Objective: To determine the molecular weight of **1,1,4-Trimethylcyclohexane** using a standard Gas Chromatography-Mass Spectrometry (GC-MS) system with electron ionization.

1. Sample Preparation:

- Dissolve a small, accurately weighed amount of **1,1,4-Trimethylcyclohexane** in a high-purity volatile solvent (e.g., hexane or dichloromethane) to a final concentration of approximately 1 mg/mL.
- If the sample is already in a liquid matrix, dilute it accordingly to avoid overloading the GC column.

2. Gas Chromatography (GC) Parameters:

- **Injection:** Inject 1 μL of the prepared sample into the GC inlet, which is heated to a temperature sufficient to ensure rapid volatilization (e.g., 250°C). A split injection mode is typically used to introduce a small, representative portion of the sample onto the column.
- **Carrier Gas:** Use high-purity helium as the carrier gas at a constant flow rate (e.g., 1.0 mL/min).
- **GC Column:** Employ a non-polar capillary column (e.g., a 30m x 0.25mm column with a 0.25 μm film of 5% phenyl-methylpolysiloxane) suitable for separating hydrocarbons.
- **Oven Temperature Program:**
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 10°C/min to 200°C.
 - Final hold: Hold at 200°C for 5 minutes.

3. Mass Spectrometry (MS) Parameters:

- **Interface:** The GC column is interfaced with the mass spectrometer via a heated transfer line (e.g., 280°C) to prevent condensation of the analyte.
- **Ionization Mode:** Use Electron Ionization (EI) at a standard energy of 70 eV. In EI, high-energy electrons bombard the sample molecules, causing them to lose an electron and form a positively charged molecular ion ($\text{M}^{+\bullet}$).
- **Mass Analyzer:** A quadrupole mass analyzer scans a mass-to-charge (m/z) range, typically from m/z 40 to 300, to detect the molecular ion and any resulting fragment ions.
- **Detector:** An electron multiplier detects the ions, and the signal is processed by the data system.

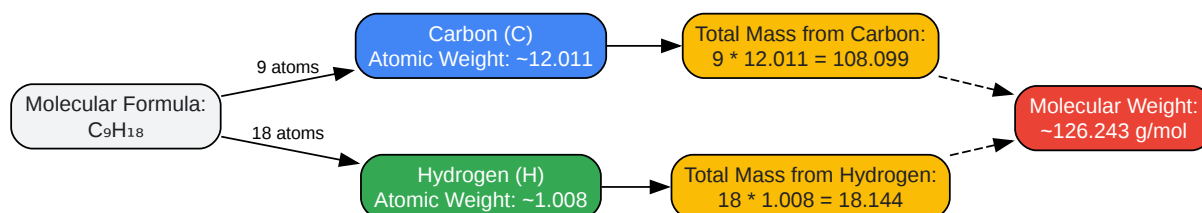
4. Data Analysis:

- **Total Ion Chromatogram (TIC):** The initial output is a chromatogram showing the intensity of all ions detected over time. The peak corresponding to **1,1,4-Trimethylcyclohexane** is identified by its retention time.

- **Mass Spectrum:** A mass spectrum is generated for the identified peak. This spectrum plots the relative abundance of ions versus their m/z ratio.
- **Molecular Ion Peak:** Identify the molecular ion peak ($M^{+\bullet}$), which is the peak with the highest m/z value that corresponds to the intact molecule with one electron removed. For **1,1,4-Trimethylcyclohexane** (C_9H_{18}), this peak will be observed at an m/z of approximately 126.
- **Confirmation:** The molecular weight is confirmed by the m/z value of the molecular ion. The fragmentation pattern in the mass spectrum, which shows smaller ion fragments, provides a chemical fingerprint that can be compared to a spectral library (like the NIST library) to confirm the compound's identity.

Logical Relationships in Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The following diagram illustrates this fundamental relationship for **1,1,4-Trimethylcyclohexane**.



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Caption: Calculation of **1,1,4-Trimethylcyclohexane**'s molecular weight.

This workflow visualizes how the molecular formula dictates the number of carbon and hydrogen atoms, whose atomic weights are summed to yield the final molecular weight of the compound.

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